

Technical Guide: Physicochemical Properties of 2-Bromodecane

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Compound of Interest

Compound Name: 2-Bromodecane

Cat. No.: B1670051

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This technical guide provides a comprehensive overview of the boiling and melting points of **2-bromodecane**, including experimental protocols for their determination and a general workflow for physicochemical characterization.

Physicochemical Data Summary

The boiling and melting points of **2-bromodecane** have been reported in the literature, with some variation in the values. These discrepancies can arise from differences in experimental conditions, such as pressure, and the purity of the sample. The following table summarizes the available data.

| Property | Value | Conditions | Source |
|----------------------|------------|---------------------------|-------------|
| Boiling Point | 232.9 °C | at 760 mmHg | LookChem[1] |
| 220.77 °C (493.92 K) | Calculated | Cheméo[2] | |
| 85 °C | at 5 Torr | Hoffman Fine Chemicals[3] | |
| Melting Point | -29.2 °C | Estimated | LookChem[1] |
| -25.89 °C (247.26 K) | Calculated | Cheméo[2] | |

Experimental Protocols

Accurate determination of boiling and melting points is crucial for the characterization of chemical substances. Standardized methods ensure reproducibility and comparability of data. The following are detailed methodologies for determining the boiling and melting points of liquid organic compounds like **2-bromodecane**, based on internationally recognized guidelines.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The following protocol is a generalized procedure based on OECD Guideline 103 and ASTM D1120.^{[2][4][5][6][7][8]}

Principle: A sample of the substance is heated, and the temperature at which it boils under atmospheric pressure is recorded. For measurements at pressures other than atmospheric, a correction can be applied.

Apparatus:

- A reaction kettle or a similar suitable vessel.
- A calibrated temperature measuring device (e.g., a mercury-in-glass thermometer or a thermocouple).
- A heating mantle or an oil bath.
- A condenser to cool the vapors.
- Boiling chips to ensure smooth boiling.
- A pressure-measuring device (barometer).

Procedure:

- Place a measured volume of **2-bromodecane** into the reaction kettle.
- Add a few boiling chips to the liquid.

- Set up the apparatus with the thermometer positioned so that the bulb is immersed in the vapor phase above the liquid, but not in contact with the liquid itself.
- Connect the condenser to the reaction kettle.
- Begin heating the sample at a steady rate.
- Record the temperature at which the liquid boils vigorously and a steady stream of condensate is observed returning from the condenser. This is the boiling point at the recorded atmospheric pressure.
- If necessary, correct the observed boiling point to standard pressure (760 mmHg) using the appropriate formula.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. For liquids like **2-bromodecane**, this property corresponds to its freezing point. The following protocol is based on OECD Guideline 102 and ASTM E324.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: A sample of the substance is cooled until it solidifies, and the temperature at which the solid and liquid phases are in equilibrium is recorded as the freezing point (melting point).

Apparatus:

- A sample tube or a capillary tube.
- A calibrated temperature measuring device.
- A cooling bath (e.g., a mixture of ice and salt, or a cryostat).
- A stirring device.

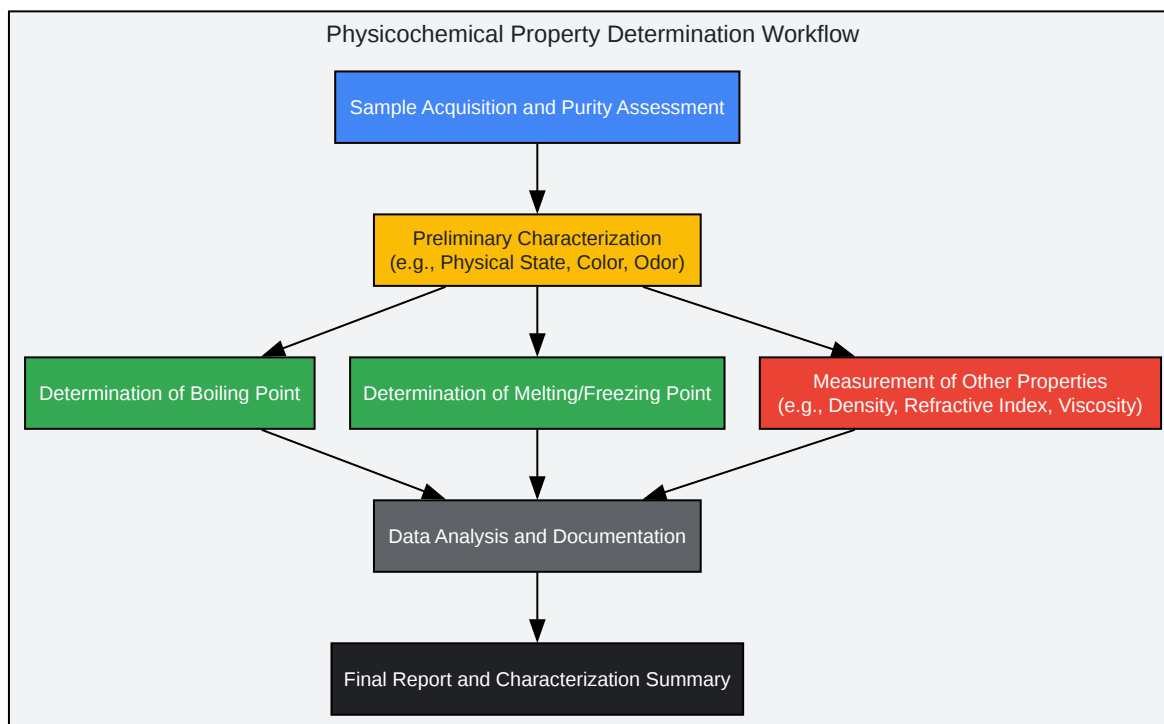
Procedure:

- Place a sample of **2-bromodecane** in the sample tube.
- Insert the temperature measuring device into the sample.

- Immerse the sample tube in the cooling bath.
- Stir the sample gently and continuously as it cools.
- Record the temperature at regular intervals.
- The temperature will decrease steadily and then plateau when the substance begins to freeze. This plateau temperature is the freezing point (melting point).
- Continue cooling until the entire sample has solidified, and then allow it to warm up, recording the temperature at which the last of the solid melts. This can also be taken as the melting point.

Workflow for Physicochemical Characterization

The determination of physicochemical properties is a fundamental step in the characterization of any chemical substance. The following diagram illustrates a general workflow for this process.



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Caption: General workflow for the determination of physicochemical properties of a chemical substance.

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